

Application Note: Analysis of 2-Bromo-5-ethoxybenzaldehyde by HPLC

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Compound of Interest

Compound Name: 2-Bromo-5-ethoxybenzaldehyde

Cat. No.: B112627

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Introduction

2-Bromo-5-ethoxybenzaldehyde is a substituted aromatic aldehyde with significant applications in organic synthesis. Its purity is critical for the successful synthesis of downstream products. Therefore, a reliable analytical method for its quantification and impurity profiling is essential. This application note describes a reverse-phase HPLC method for the determination of **2-Bromo-5-ethoxybenzaldehyde**. The method utilizes a C18 column and a mobile phase consisting of a mixture of acetonitrile and water, which is a common approach for the separation of substituted benzaldehydes.^{[1][2][3][4]}

Physicochemical Properties of 2-Bromo-5-ethoxybenzaldehyde

A summary of the key physicochemical properties of **2-Bromo-5-ethoxybenzaldehyde** is presented in Table 1. Understanding these properties is important for sample handling and method development.

Property	Value
Molecular Formula	C ₉ H ₉ BrO ₂
Molecular Weight	229.07 g/mol [5]
Boiling Point	298.3°C at 760 mmHg[5]
Density	1.451 g/cm ³ [5]
Storage	2-8°C, stored in inert gas[5]

Chromatographic Conditions

The recommended HPLC conditions for the analysis of **2-Bromo-5-ethoxybenzaldehyde** are detailed in Table 2. These conditions are based on established methods for similar aromatic aldehydes and are expected to provide good resolution and peak shape.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	25°C
UV Detection	254 nm
Run Time	10 minutes

Experimental Protocol

This section provides a step-by-step protocol for the preparation of standards and samples, and the HPLC analysis.

1. Materials and Reagents

- **2-Bromo-5-ethoxybenzaldehyde** reference standard (97% purity or higher)[5]
- Acetonitrile (HPLC grade)
- Deionized water (18.2 MΩ·cm)
- Methanol (HPLC grade)
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- Syringe filters (0.45 µm PTFE)
- HPLC vials

2. Preparation of Standard Solutions

- **Stock Standard Solution (1000 µg/mL):** Accurately weigh approximately 25 mg of **2-Bromo-5-ethoxybenzaldehyde** reference standard and transfer it to a 25 mL volumetric flask. Dissolve the standard in methanol and make up to the mark with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to obtain concentrations in the range of 1-100 µg/mL.

3. Preparation of Sample Solution

- Accurately weigh a sample containing **2-Bromo-5-ethoxybenzaldehyde** and dissolve it in a known volume of methanol to achieve a theoretical concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.

4. HPLC Analysis

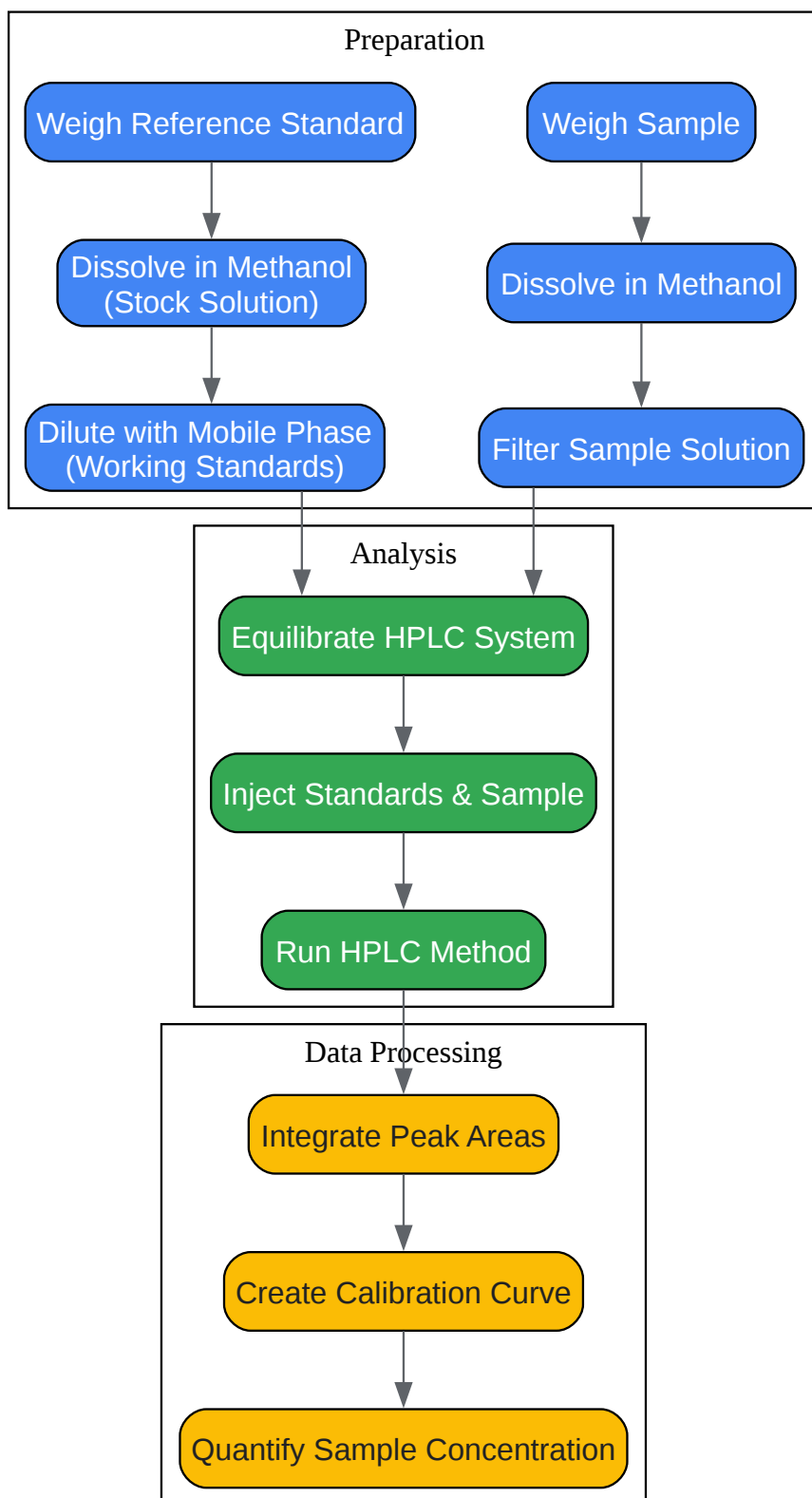
- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.

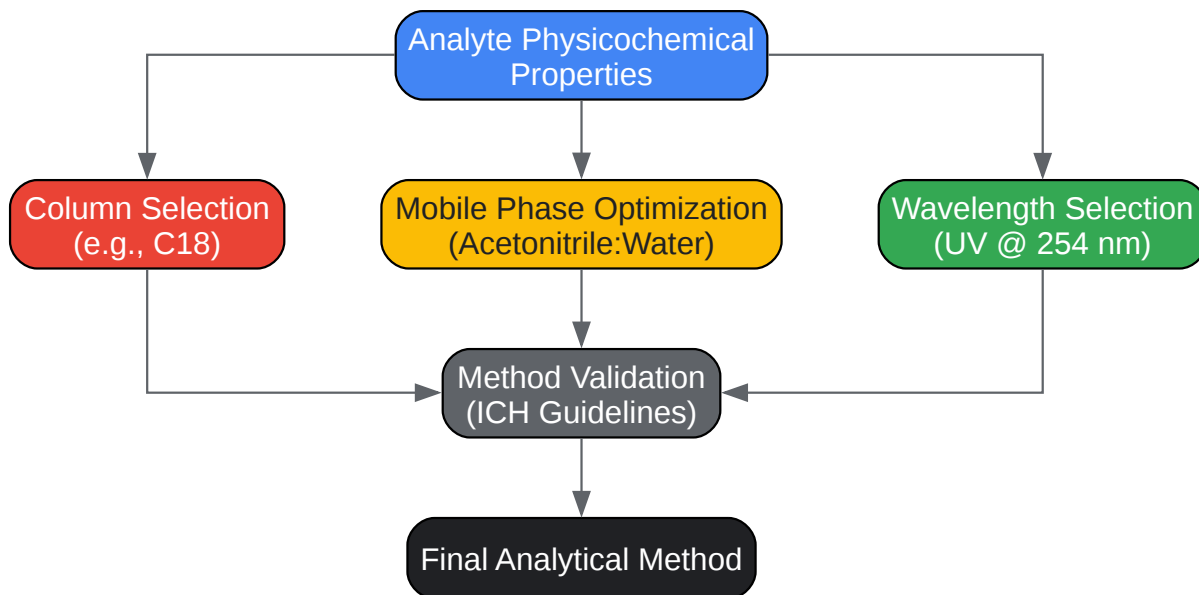
- Inject the prepared standard and sample solutions into the HPLC system.
- Record the chromatograms and integrate the peak areas.

5. Data Analysis

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of **2-Bromo-5-ethoxybenzaldehyde** in the sample solution by interpolating its peak area from the calibration curve.

Workflow for HPLC Analysis of **2-Bromo-5-ethoxybenzaldehyde**





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